

Essential Safety and Logistical Information for Handling N-Hydroxy-4-methylbenzenesulfonamide

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Compound of Interest

Compound Name: *N-Hydroxy-4-methylbenzenesulfonamide*

Cat. No.: B178281

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For researchers, scientists, and drug development professionals, ensuring safe handling of laboratory chemicals is paramount. This document provides immediate safety, operational, and disposal guidance for **N-Hydroxy-4-methylbenzenesulfonamide** (CAS No. 1593-60-8).

Chemical Identifier and Hazard Information

Identifier	Value
Chemical Name	N-Hydroxy-4-methylbenzenesulfonamide
CAS Number	1593-60-8
Molecular Formula	C7H9NO3S
Molecular Weight	187.22 g/mol
GHS Signal Word	Danger
GHS Hazard Statements	H228: Flammable solid H315: Causes skin irritation H319: Causes serious eye irritation

Personal Protective Equipment (PPE)

Based on the known hazards, the following personal protective equipment is mandatory when handling **N-Hydroxy-4-methylbenzenesulfonamide** to prevent skin and eye contact.

Protection Type	Specific Recommendation
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber).
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may be required for larger quantities or when there is a risk of splashing.
Skin and Body Protection	Laboratory coat. For larger scale operations, consider additional protective clothing to prevent skin exposure.
Respiratory Protection	Use in a well-ventilated area. If dusts are generated and ventilation is inadequate, a NIOSH-approved respirator for dusts is required.

Operational Plan: Step-by-Step Handling Procedure

1. Engineering Controls and Preparation:

- Work in a well-ventilated laboratory, preferably within a chemical fume hood, especially when handling the solid form to minimize inhalation of any dust.
- Ensure that an eyewash station and safety shower are readily accessible.
- Before starting, clear the workspace of any unnecessary items and ensure all required equipment is within reach.

2. Handling the Chemical:

- Don the appropriate PPE as specified in the table above.
- When weighing or transferring the solid, do so carefully to avoid generating dust.

- If preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Keep containers tightly closed when not in use.[\[1\]](#)

3. In Case of a Spill:

- Evacuate the immediate area if a significant amount is spilled.
- For small spills, and while wearing appropriate PPE, cover the spill with an inert absorbent material.
- Collect the absorbed material into a suitable container for disposal.
- Clean the affected area thoroughly.
- Avoid generating dust during cleanup.[\[1\]](#)

4. First Aid Measures:

- If on skin: Immediately wash with plenty of soap and water. If skin irritation occurs, seek medical advice.[\[2\]](#)
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[2\]](#)
- If inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[2\]](#)
- If swallowed: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.

Disposal Plan

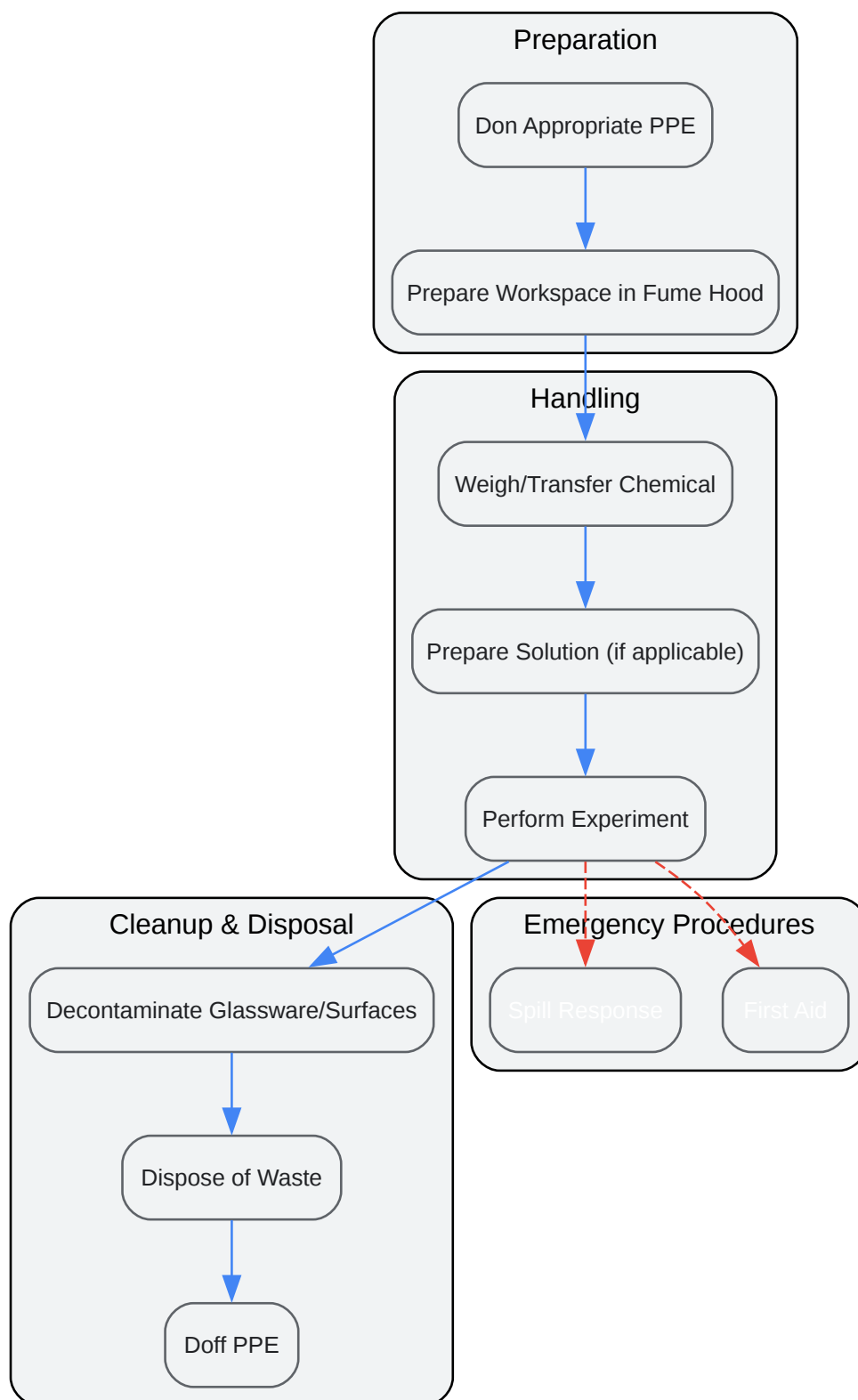
All waste materials containing **N-Hydroxy-4-methylbenzenesulfonamide** must be treated as hazardous waste.

- Chemical Waste:
 - Dispose of the chemical and any contaminated materials in a designated, labeled hazardous waste container.

- Do not mix with other waste streams unless compatibility is known.
- Follow all local, state, and federal regulations for hazardous waste disposal.^[1]
- Container Disposal:
 - Empty containers should be triple-rinsed with a suitable solvent.
 - The rinsate should be collected and disposed of as hazardous waste.
 - Once cleaned, the container can be disposed of according to institutional guidelines.

Visualizing the Handling Workflow

The following diagram illustrates the standard operating procedure for safely handling **N-Hydroxy-4-methylbenzenesulfonamide** in a laboratory setting.



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Caption: Workflow for handling **N-Hydroxy-4-methylbenzenesulfonamide**.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling N-Hydroxy-4-methylbenzenesulfonamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b178281#personal-protective-equipment-for-handling-n-hydroxy-4-methylbenzenesulfonamide]

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